

A Technical Guide to the Primary Sources and Characterization of Whitlockite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Whitlockite

Cat. No.: B577102

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides an in-depth overview of the primary sources for the mineral **whitlockite**, a calcium phosphate of significant interest in geology, planetary science, and biomedicine. It details the key terrestrial, extraterrestrial, and biological occurrences of the mineral. This guide also presents its fundamental physicochemical properties, outlines the standard experimental protocols for its characterization, and visualizes the analytical workflow and formation pathways.

Primary Sources and Occurrences

Whitlockite is a relatively rare phosphate mineral with the general formula $\text{Ca}_9(\text{Mg,Fe})(\text{PO}_4)_6(\text{PO}_3\text{OH})$.^{[1][2]} Its occurrences can be broadly categorized into three principal environments: terrestrial geological formations, extraterrestrial materials, and biological systems.

Terrestrial Geological Sources

The primary terrestrial sources of well-crystallized **whitlockite** specimens are typically late-stage hydrothermal formations in complex granite pegmatites.^{[3][4]}

- **Type Locality:** Palermo No. 1 Mine, USA: The mineral was first described in 1941 from specimens found at the Palermo No. 1 Mine in North Groton, New Hampshire, USA.^{[2][5][6]} This location is renowned for producing coarse granular masses and distinct, well-formed

rhombohedral crystals.[2][5] The **whitlockite** here is associated with minerals such as quartz, apatite, siderite, and ludlamite.[3][7]

- Other Notable Pegmatite Occurrences:
 - South Dakota, USA: The Tip Top Mine and Bull Moose Mine near Custer are significant sources.[1][2][3]
 - Maine, USA: Found in the Bell Pit and Dunton Quarry in Newry, Oxford County.[3]
 - Yukon, Canada: Specimens have been identified at Rapid Springs.[2] The now-discredited variety "bobdownsite" was also from this region.[5]
- Guano-Derived Deposits: **Whitlockite** can also form in phosphate rock deposits and caves through the leaching of guano.[1][3] A notable example is Enderbury Island (Kiribati) in the Pacific Ocean, where **whitlockite** is a principal phosphate mineral derived from seabird guano.[8]

Extraterrestrial Sources (Merrillite)

Whitlockite is a common phosphate mineral in extraterrestrial samples, although it is now identified as merrillite, the anhydrous (hydrogen-lacking) analogue of **whitlockite**. [1][5][9] The terms were often used interchangeably in older literature.[9] Its study provides critical insights into the petrogenesis of these bodies.[1] Occurrences include:

- Meteorites: Found in chondrite meteorites, such as the Dayton and Bondoc meteorites.[1][3][10][11]
- Lunar and Martian Samples: Identified in rocks retrieved from the Moon and in Martian meteorites.[1]

Biological Sources

Whitlockite is a significant biomineral, particularly in pathological calcifications. This is a critical area of interest for biomedical and drug development professionals.[1]

- Pathological Calcifications: Magnesium-rich **whitlockite** is omnipresent in various pathological soft tissue mineralizations, including tuberculous lesions, urinary calculi (kidney

stones), and prostatic deposits.[1][12]

- Dental and Oral Tissues: It is a primary inorganic component of subgingival dental calculus (tartar) and salivary stones.[1]
- Bone Tissue: While some research has suggested **whitlockite** is the second most abundant mineral in bone, a comprehensive review indicates it is not a significant constituent of the normal extracellular matrix of mammalian bone, which is primarily a poorly crystalline carbonated apatite.[12] However, it can be found in specific micro-niches, such as post-apoptotic osteocyte lacunae.[12] Its presence in bone is more associated with pathological states.

Data Presentation: Physicochemical Properties

The quantitative data for **whitlockite** are summarized below. These properties are generally consistent across different occurrences.[1]

Table 1: Crystallographic and Physical Properties of Whitlockite

Property	Value	Source(s)
Crystal System	Trigonal	[1][4][5]
Space Group	R3c	[1][3][5]
Unit Cell (a)	10.33 Å	[1][3][5]
Unit Cell (c)	37.103 Å	[1][3][5]
Mohs Hardness	5	[1][3][5]
Density (Measured)	3.12 g/cm ³	[1][3][5]
Luster	Vitreous to Resinous	[1][5]
Color	Colorless, white, gray, yellowish, pinkish	[1][2]
Cleavage	None	[1][5]
Fracture	Uneven to Subconchoidal	[1][3]
Optical Properties	Uniaxial (-)	[1][3]
Refractive Index	$n_{\omega} = 1.629$, $n_{\varepsilon} = 1.626$	[1][6]

Table 2: Chemical Composition of Whitlockite (Weight %)

Oxide	Palermo #1 Mine, USA[3]	Dayton Meteorite[3]
P ₂ O ₅	45.68	45.8
Fe ₂ O ₃	1.73	-
FeO	1.91	0.2
MgO	2.53	3.7
CaO	46.90	46.1
Na ₂ O	-	3.3
H ₂ O	0.48	-
Total	99.80	99.1

Experimental Protocols

The definitive identification and characterization of **whitlockite** require a combination of analytical techniques. The original characterization in 1941 relied on classical mineralogical methods,[6] while modern studies employ more advanced instrumentation.[13]

Key Characterization Techniques

- X-Ray Diffraction (XRD): This is the primary method for identifying **whitlockite** and determining its crystal structure.[13] Powder XRD is used for phase identification, while single-crystal XRD provides precise unit-cell parameters and atomic arrangements.[3]
- Electron Probe Microanalysis (EPMA): EPMA is used to determine the precise chemical composition of the mineral, including the quantities of Ca, Mg, Fe, and P.[3][13]
- Neutron Diffraction: This technique is uniquely capable of precisely locating the hydrogen atom within the crystal structure, which is crucial for definitively distinguishing **whitlockite** from its anhydrous analogue, merrillite.[13]
- Spectroscopy (Infrared/Raman): Vibrational spectroscopy can be used to confirm the presence of phosphate (PO₄) and hydroxylated phosphate (PO₃OH) groups.[13]

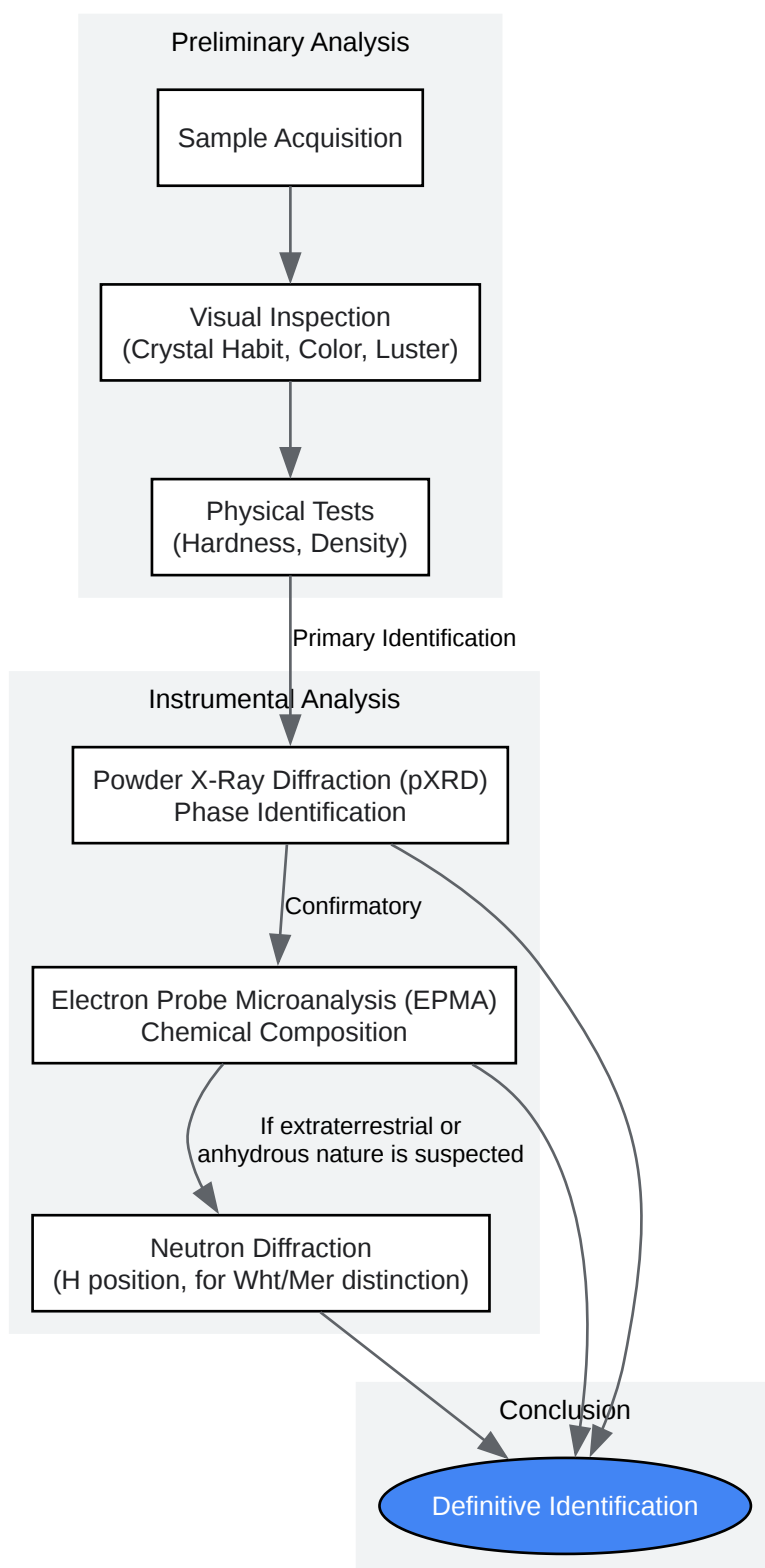
Example Protocol: Powder X-Ray Diffraction (pXRD) for Phase Identification

This protocol describes a generalized workflow for identifying **whitlockite** in an unknown sample.

- Sample Preparation:
 - A small, representative portion of the mineral specimen is carefully extracted.
 - The sample is ground into a fine, homogeneous powder (typically <10 µm particle size) using an agate mortar and pestle to ensure random crystal orientation.
 - The powder is carefully packed into a sample holder, ensuring a flat, smooth surface level with the holder's rim.
- Data Acquisition:
 - The sample holder is loaded into a powder diffractometer.
 - The instrument is configured with a CuKα radiation source ($\lambda \approx 1.54 \text{ \AA}$) and a detector.
 - A diffraction pattern is collected over a specified angular range (e.g., 5° to $70^\circ 2\theta$) with a defined step size and counting time per step.
- Data Analysis:
 - The resulting diffractogram (a plot of intensity vs. 2θ angle) is processed to remove background noise.
 - The positions (2θ angles) and relative intensities of the diffraction peaks are determined.
 - This experimental peak list is compared against a reference database, such as the International Centre for Diffraction Data (ICDD).
 - A successful match with the reference pattern for **whitlockite** (e.g., PDF# 00-013-0404) confirms the mineral's identity. Key identifying peaks for **whitlockite** from North Groton include 2.88 \AA (100%), 3.21 \AA (90%), and 2.60 \AA (90%).[\[3\]](#)

Visualizations

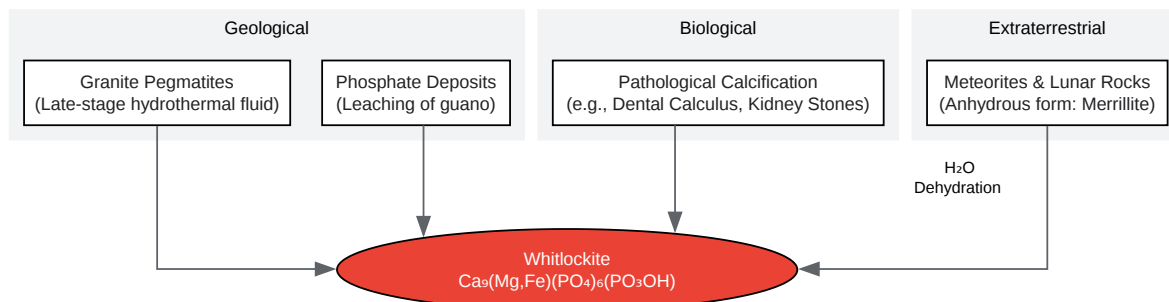
Diagram 1: Analytical Workflow for Whitlockite Characterization



[Click to download full resolution via product page](#)

Caption: Analytical workflow for the characterization of a **whitlockite** specimen.

Diagram 2: Primary Formation Pathways of Whitlockite



[Click to download full resolution via product page](#)

Caption: Simplified diagram of the primary formation environments for **whitlockite**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Whitlockite - Wikipedia [en.wikipedia.org]
- 2. galleries.com [galleries.com]
- 3. handbookofmineralogy.org [handbookofmineralogy.org]
- 4. Whitlockite Mineral Data [webmineral.com]
- 5. mindat.org [mindat.org]
- 6. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. Whitlockite and apatite of surficial phosphate occurrences on Enderbury Island, Phoenix Islands, Pacific Ocean [pubs.usgs.gov]
- 9. ntrs.nasa.gov [ntrs.nasa.gov]

- 10. Occurrence of Whitlockite in Chondritic Meteorites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mindat.org [mindat.org]
- 12. Magnesium whitlockite - omnipresent in pathological mineralisation of soft tissues but not a significant inorganic constituent of bone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. ISIS Learning from meteorites to improve bone replacements [isis.stfc.ac.uk]
- To cite this document: BenchChem. [A Technical Guide to the Primary Sources and Characterization of Whitlockite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577102#primary-sources-for-whitlockite-mineral-specimens]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com